

Application Notes and Protocols: 1-Boc-3-(aminomethyl)pyrrolidine in Multicomponent Reactions

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Compound of Interest

Compound Name: *Tert-butyl 3-(aminomethyl)pyrrolidine-1-carboxylate*

Cat. No.: B153212

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Introduction

1-Boc-3-(aminomethyl)pyrrolidine is a versatile chiral building block increasingly utilized in medicinal chemistry and drug discovery for the synthesis of complex molecular architectures. Its inherent structural features, including a protected pyrrolidine ring and a primary amine, make it an ideal component for multicomponent reactions (MCRs). MCRs, such as the Ugi and Passerini reactions, are powerful tools in diversity-oriented synthesis, enabling the rapid generation of large, structurally diverse compound libraries from simple starting materials. This document provides detailed application notes and protocols for the use of 1-Boc-3-(aminomethyl)pyrrolidine in the Ugi multicomponent reaction for the synthesis of densely functionalized pyrrolidine derivatives, which are valuable scaffolds for peptidomimetics and novel therapeutic agents.

Application: Synthesis of Densely Functionalized Pyrrolidines via Ugi Reaction

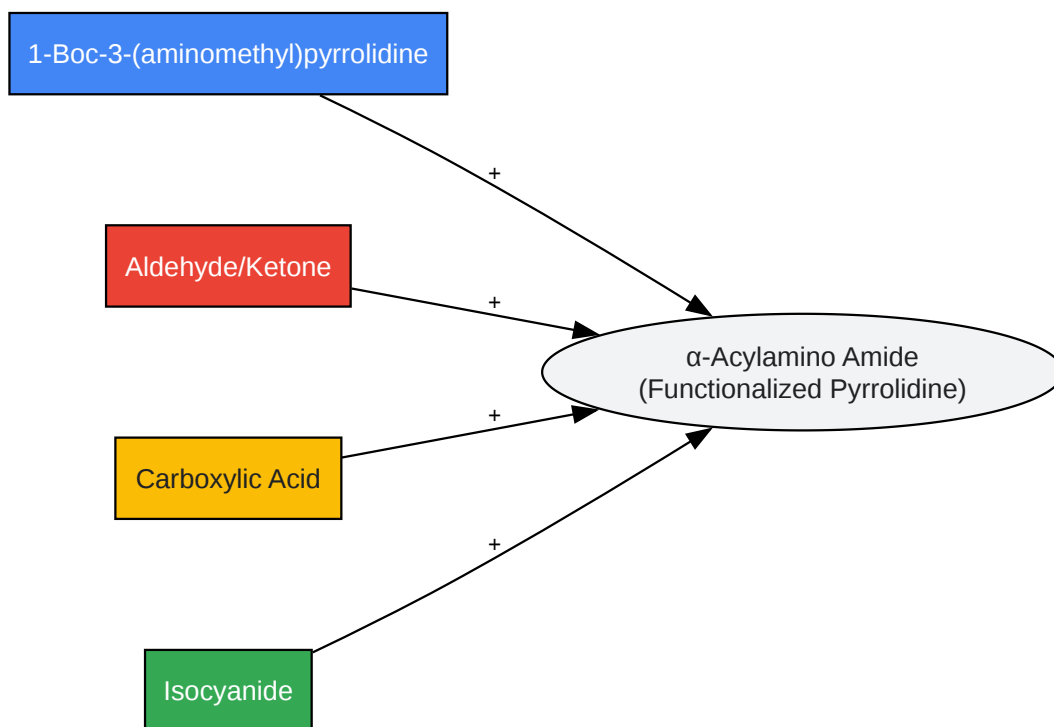
A highly diastereoselective Ugi multicomponent reaction can be employed for the synthesis of polyfunctionalized pyrrolidines. This approach is particularly valuable in fragment-based drug

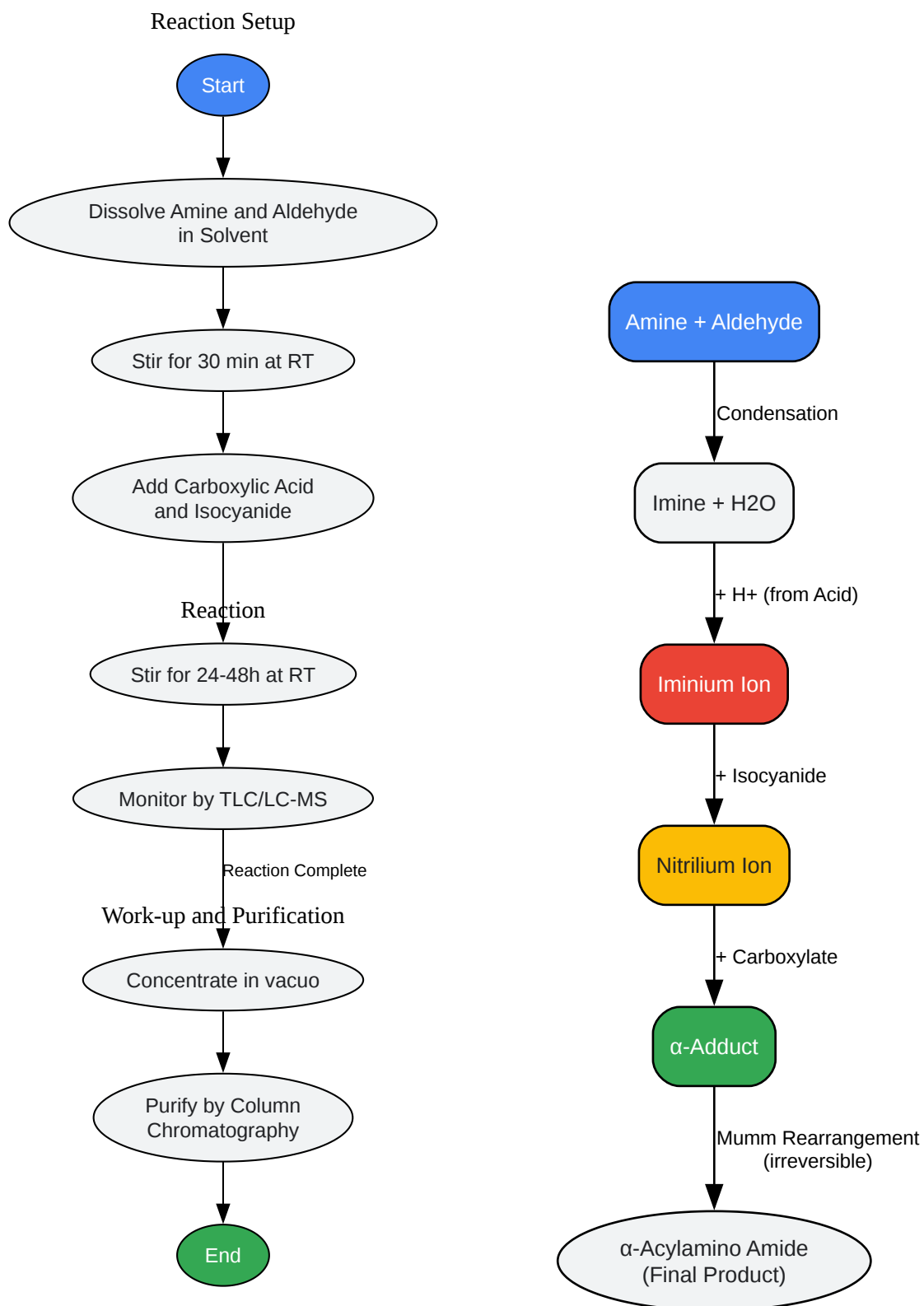
discovery, allowing for the efficient generation of a library of compounds with diverse functionalities. The reaction proceeds by combining a chiral cyclic imine (or, as in the case of using 1-Boc-3-(aminomethyl)pyrrolidine, the primary amine which forms an imine in situ with an aldehyde), an isocyanide, and a carboxylic acid.

General Reaction Scheme

The Ugi four-component reaction (U-4CR) combines an amine, a carbonyl compound (aldehyde or ketone), a carboxylic acid, and an isocyanide to produce an α -acylamino amide derivative. When using 1-Boc-3-(aminomethyl)pyrrolidine as the amine component, the reaction yields a peptidomimetic scaffold incorporating the pyrrolidine moiety.

Diagram of the Ugi Reaction Logical Relationship





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